

4-Chloro-5-fluoro-2-hydroxybenzaldehyde CAS number

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-5-fluoro-2-hydroxybenzaldehyde

CAS No.: 1205551-36-5

Cat. No.: B2582430

[Get Quote](#)

An In-Depth Technical Guide to **4-Chloro-5-fluoro-2-hydroxybenzaldehyde**

Abstract

This technical guide provides a comprehensive overview of **4-Chloro-5-fluoro-2-hydroxybenzaldehyde**, a key halogenated salicylaldehyde derivative. Designed for researchers, medicinal chemists, and professionals in drug development, this document delves into the compound's fundamental chemical properties, established synthesis methodologies, and its strategic applications as a versatile building block in the synthesis of complex molecules and active pharmaceutical ingredients (APIs). By integrating theoretical principles with practical, field-proven protocols, this guide serves as an authoritative resource for leveraging this important chemical intermediate.

Compound Identification and Core Properties

4-Chloro-5-fluoro-2-hydroxybenzaldehyde is a polysubstituted aromatic compound featuring an aldehyde, a hydroxyl group, a chlorine atom, and a fluorine atom. This unique combination

of functional groups makes it a highly valuable intermediate in organic synthesis, particularly in the construction of heterocyclic systems and other scaffolds relevant to medicinal chemistry.

The CAS Number for **4-Chloro-5-fluoro-2-hydroxybenzaldehyde** is 1205551-36-5.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Chemical Structure

Caption: Molecular Structure of **4-Chloro-5-fluoro-2-hydroxybenzaldehyde**.

Physicochemical and Spectroscopic Data

The properties of this compound are critical for its handling, reaction setup, and purification. Below is a summary of its key characteristics.

Property	Value	Source
CAS Number	1205551-36-5	[1] [2] [3]
Molecular Formula	C ₇ H ₄ ClFO ₂	[1] [2]
Molecular Weight	174.56 g/mol	[1] [2]
Physical Form	Solid / Crystalline Powder	
¹ H NMR (CDCl ₃)	δ ~7.2-7.5 (m, 2H, Ar-H), 9.8 (s, 1H, -CHO), 11.2 (s, 1H, -OH)	[4]
¹³ C NMR (CDCl ₃)	δ ~116-125 (Ar-C), ~153-155 (Ar-C), 195 (C=O)	[4]
¹⁹ F NMR (CDCl ₃)	δ ~-121.5	[4]
Infrared (IR)	~3080 cm ⁻¹ (O-H), ~1664 cm ⁻¹ (C=O), ~1460 cm ⁻¹ (C=C)	[4]
Mass Spec (MS)	M+ = 174 (Calculated Exact Mass: 173.99)	[4]

Note: NMR and IR data are based on the closely related isomer 3-chloro-5-fluorosalicylaldehyde and are provided as representative values.

Synthesis Methodologies: Ortho-Formylation

The synthesis of **4-chloro-5-fluoro-2-hydroxybenzaldehyde** typically involves the ortho-formylation of a corresponding substituted phenol, in this case, 3-chloro-4-fluorophenol. The hydroxyl group is a potent ortho-, para-director in electrophilic aromatic substitution. Due to intramolecular hydrogen bonding that stabilizes the transition state, formylation strongly favors the position ortho to the hydroxyl group.

Two classical and highly effective methods for this transformation are the Reimer-Tiemann reaction and the Duff reaction.

The Reimer-Tiemann Reaction

The Reimer-Tiemann reaction is a cornerstone method for the ortho-formylation of phenols.[5][6][7] It proceeds via an electrophilic aromatic substitution mechanism where the key electrophile is dichlorocarbene (:CCl_2).

Causality and Mechanistic Insight: The reaction is performed under strongly basic conditions (e.g., NaOH or KOH), which serves two purposes. First, it deprotonates the phenol to form the more nucleophilic phenoxide ion.[5][8] Second, it reacts with chloroform (CHCl_3) to generate the highly reactive dichlorocarbene electrophile.[8][9] The electron-rich phenoxide ring attacks the electron-deficient carbene, leading to the ortho-substituted intermediate. Subsequent hydrolysis under basic conditions converts the dichloromethyl group into the final aldehyde functionality.[5] The preference for ortho-substitution is a hallmark of this reaction for phenols.

Caption: Workflow for the Reimer-Tiemann Synthesis.

Field-Proven Experimental Protocol (Adapted from similar syntheses[4][10]):

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-chloro-4-fluorophenol (1 equivalent) in an aqueous solution of sodium hydroxide (e.g., 20-40%). The system is biphasic.[9]

- **Reagent Addition:** Heat the mixture to 60-70°C. Add chloroform (2-3 equivalents) dropwise over 1 hour while stirring vigorously to ensure adequate mixing between the aqueous and organic phases.[\[8\]](#)
- **Reaction:** Maintain the mixture at reflux for 3-4 hours. The reaction is often exothermic, so careful temperature control is necessary.[\[5\]](#)
- **Workup:** After cooling to room temperature, acidify the reaction mixture with dilute hydrochloric acid (HCl) to a pH of ~4-5. This neutralizes the excess base and protonates the phenoxide to yield the aldehyde product.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate or dichloromethane (3x).
- **Purification:** Combine the organic extracts, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization to yield pure **4-chloro-5-fluoro-2-hydroxybenzaldehyde**.

The Duff Reaction

The Duff reaction is an alternative formylation method that uses hexamethylenetetramine (HMTA) as the formylating agent in an acidic medium like acetic acid or trifluoroacetic acid.[\[11\]](#)[\[12\]](#) It is particularly useful for phenols and other electron-rich aromatic compounds.

Causality and Mechanistic Insight: The reaction proceeds through the generation of an iminium ion electrophile from HMTA in the acidic environment.[\[11\]](#)[\[12\]](#) The phenol attacks this electrophile, leading to a benzylamine-type intermediate. An intramolecular redox step followed by acidic hydrolysis liberates the final aldehyde product. While generally considered less efficient than the Reimer-Tiemann reaction, the Duff reaction avoids the use of chlorinated solvents and strong bases, which can be advantageous for sensitive substrates.[\[12\]](#)[\[13\]](#)

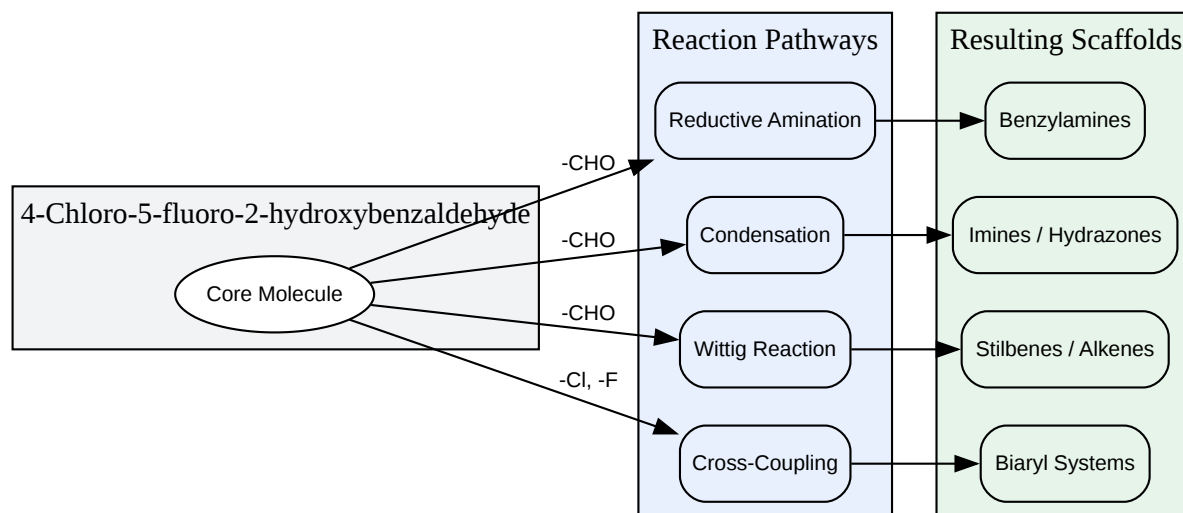
Applications in Research and Drug Development

Halogenated benzaldehydes are critical building blocks in modern pharmaceutical synthesis.[\[14\]](#)[\[15\]](#) The specific arrangement of functional groups in **4-chloro-5-fluoro-2-**

hydroxybenzaldehyde offers multiple reaction handles for constructing more complex molecular architectures.

- **Aldehyde Group:** This is a versatile functional group that can participate in a wide range of transformations, including:
 - **Reductive Amination:** To form substituted benzylamines.
 - **Wittig Reaction:** To create carbon-carbon double bonds.[\[16\]](#)
 - **Condensation Reactions:** With amines or hydrazines to form imines, Schiff bases, or hydrazones, which are common scaffolds in bioactive molecules.[\[16\]](#)
 - **Oxidation:** To form the corresponding carboxylic acid.
- **Hydroxyl Group:** Can be alkylated or acylated to introduce different ether or ester functionalities, modulating properties like solubility and lipophilicity.
- **Halogen Atoms (Cl and F):** The presence of fluorine is particularly significant in drug design as it can enhance metabolic stability, binding affinity, and membrane permeability. Both halogens also provide sites for cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to introduce further complexity.

This compound and its derivatives have been investigated for their potential in developing novel antimicrobial agents.[\[4\]](#)



[Click to download full resolution via product page](#)

Caption: Synthetic utility of the core molecule.

Safety and Handling

As with any laboratory chemical, proper safety precautions are essential when handling **4-chloro-5-fluoro-2-hydroxybenzaldehyde** and its precursors.

- Hazard Identification: Based on data for similar halogenated hydroxybenzaldehydes, this compound should be considered a hazardous substance. Key hazards include:
 - Skin Irritation (H315): Causes skin irritation.[17]
 - Serious Eye Irritation (H319): Causes serious eye irritation.[17]
 - Respiratory Irritation (H335): May cause respiratory irritation.[17]
- Precautionary Measures:
 - Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields or goggles, and a lab coat.[18]

- Handling: Use only in a well-ventilated area, preferably within a chemical fume hood. Avoid breathing dust.[18] Avoid contact with skin and eyes.[19]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[18]
- First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[18]
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[18]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[18]

Conclusion

4-Chloro-5-fluoro-2-hydroxybenzaldehyde is a strategically important chemical intermediate with a well-defined profile. Its synthesis via established ortho-formylation reactions like the Reimer-Tiemann method is reliable and scalable. The compound's true value lies in its polyfunctional nature, which provides a robust platform for the synthesis of diverse and complex molecules targeted for pharmaceutical and materials science applications. A thorough understanding of its properties, synthesis, and handling is crucial for any scientist aiming to incorporate this versatile building block into their research and development programs.

References

- Duff reaction. (n.d.). In Grokipedia.
- **4-CHLORO-5-FLUORO-2-HYDROXYBENZALDEHYDE** [P86732]. (n.d.). ChemUniverse.
- 4-Chloro-5-fluoro-2-hydroxy-benzaldehyde. (n.d.). ChemBK.
- Reimer–Tiemann reaction. (n.d.). In Wikipedia.
- Reimer-Tiemann Reaction: Mechanism & Examples. (n.d.). NROChemistry.
- Duff reaction. (n.d.). In Wikipedia.
- Reimer-Tiemann Reaction. (2021, March 23). J&K Scientific LLC.
- Reimer Tiemann Reaction | JEE Chemistry. (n.d.). Unacademy.
- The Duff Reaction: Researching A Modification. (n.d.). The ScholarShip.
- Reimer Tiemann Reaction Mechanism: Conditions & Applications. (n.d.). Allen.
- Technical Support Center: Synthesis of 3,5-Di-tert-butyl-4-hydroxybenzaldehyde. (n.d.). Benchchem.

- Studies on the Duff Reaction for the Preparation of O-Hydroxaldehydes. (n.d.). UNI ScholarWorks.
- 4-Fluoro-2-hydroxybenzaldehyde | 348-28-7. (n.d.). Sigma-Aldrich.
- SAFETY DATA SHEET. (2025, November 6). Sigma-Aldrich.
- 4-Chloro-5-fluoro-2-hydroxy-benzaldehyde | 1205551-36-5. (2025, July 24). ChemicalBook.
- 4-Fluoro-2-hydroxybenzaldehyde | C7H5FO2 | CID 2779268. (n.d.). PubChem.
- SAFETY DATA SHEET. (2024, March 31). Fisher Scientific.
- Synthesis of 3-Chloro-5-fluoro-2-hydroxybenzaldehyde. (n.d.). PrepChem.com.
- The Role of 4-Chloro-2-fluorobenzaldehyde in Pharmaceutical Synthesis. (2025, December 26). Ningbo Inno Pharmchem Co., Ltd.
- 4-Fluoro-2-hydroxybenzaldehyde. (n.d.). Apollo Scientific.
- SAFETY DATA SHEET. (2025, October 24). Thermo Fisher Scientific.
- 3-CHLORO-5-FLUORO-4-HYDROXYBENZALDEHYDE synthesis. (n.d.). ChemicalBook.
- 4-Chloro-2-fluoro-5-methylbenzaldehyde | C8H6ClFO | CID 15335422. (n.d.). PubChem.
- 4,5-Difluoro-2-hydroxybenzaldehyde | C7H4F2O2 | CID 15434553. (n.d.). PubChem.
- 347-54-6|5-Fluoro-2-hydroxybenzaldehyde|BLD Pharm. (n.d.). BLD Pharm.
- 2-Fluoro-4-hydroxybenzaldehyde | C7H5FO2 | CID 587246. (n.d.). PubChem.
- The Pharmaceutical Applications of 2-Chloro-5-fluorobenzaldehyde. (2025, October 10). Ningbo Inno Pharmchem Co., Ltd.
- 3-Fluoro-4-hydroxybenzaldehyde | CAS 405-05-0. (n.d.). Ossila.
- 3-Fluoro-4-hydroxybenzaldehyde | 405-05-0 | FF64020. (n.d.). Biosynth.
- Crystallographic and spectroscopic characterization of 3-chloro-5-fluorosalicylaldehyde. (2020, October 29). IUCr Journals.
- Selective demethylation and debenzylation of aryl ethers by magnesium iodide under solvent-free conditions and its application to the total synthesis of natural products - Supporting Information. (n.d.). Royal Society of Chemistry.
- 4-Hydroxybenzaldehyde(123-08-0) 1H NMR spectrum. (n.d.). ChemicalBook.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemuniverse.com](https://chemuniverse.com) [chemuniverse.com]

- [2. chembk.com \[chembk.com\]](#)
- [3. 4-Chloro-5-fluoro-2-hydroxy-benzaldehyde | 1205551-36-5 \[chemicalbook.com\]](#)
- [4. journals.iucr.org \[journals.iucr.org\]](#)
- [5. Reimer–Tiemann reaction - Wikipedia \[en.wikipedia.org\]](#)
- [6. Reimer-Tiemann Reaction | JEE Chemistry | JEE Main | JEE Advanced \[unacademy.com\]](#)
- [7. Reimer Tiemann Reaction Mechanism: Conditions & Applications \[allen.in\]](#)
- [8. Reimer-Tiemann Reaction: Mechanism & Examples | NROChemistry \[nrochemistry.com\]](#)
- [9. jk-sci.com \[jk-sci.com\]](#)
- [10. prepchem.com \[prepchem.com\]](#)
- [11. grokipedia.com \[grokipedia.com\]](#)
- [12. Duff reaction - Wikipedia \[en.wikipedia.org\]](#)
- [13. thescholarship.ecu.edu \[thescholarship.ecu.edu\]](#)
- [14. nbinnno.com \[nbinnno.com\]](#)
- [15. nbinnno.com \[nbinnno.com\]](#)
- [16. ossila.com \[ossila.com\]](#)
- [17. assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
- [18. fishersci.com \[fishersci.com\]](#)
- [19. store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](#)
- To cite this document: BenchChem. [4-Chloro-5-fluoro-2-hydroxybenzaldehyde CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2582430/docs#4-chloro-5-fluoro-2-hydroxybenzaldehyde-cas-number\]](https://www.benchchem.com/product/b2582430/docs#4-chloro-5-fluoro-2-hydroxybenzaldehyde-cas-number)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)